

"structure elucidation of 2-Chloro-4-iodopyridin-3-amine"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-4-iodopyridin-3-amine

CAS No.: 153034-93-6

Cat. No.: B126758

[Get Quote](#)

An In-depth Technical Guide to the Structure Elucidation of **2-Chloro-4-iodopyridin-3-amine**

Authored by a Senior Application Scientist

Abstract

The definitive assignment of a chemical structure is the bedrock upon which all subsequent research, development, and regulatory efforts are built. For pivotal intermediates like **2-Chloro-4-iodopyridin-3-amine**, a compound of increasing interest in pharmaceutical and agrochemical synthesis, structural ambiguity is not an option.^{[1][2]} This guide provides a comprehensive, technically-grounded walkthrough of the multi-technique analytical workflow required to elucidate and unequivocally confirm the structure of this halogenated pyridine derivative. We move beyond a simple listing of methods to explore the causality behind experimental choices, demonstrating a self-validating system of protocols where data from orthogonal techniques converge to a single, unambiguous conclusion.

Introduction: The Imperative for Unambiguous Characterization

2-Chloro-4-iodopyridin-3-amine is a highly functionalized heterocyclic building block. Its unique substitution pattern—featuring an amine group, a chlorine atom, and an iodine atom on a pyridine core—offers multiple reaction sites for synthetic chemists to build molecular complexity.^{[1][2]} This versatility makes it a valuable intermediate in the synthesis of kinase inhibitors for oncology and novel neurological agents.^{[1][2]}

Given its role in the development of therapeutic and agricultural agents, confirming the precise regio-isomeric arrangement of its substituents is of paramount importance. An incorrect structural assignment could lead to the synthesis of inactive or toxic off-target compounds, wasting significant resources and derailing development programs. This guide outlines the logical and experimental sequence for structural verification, grounded in foundational spectroscopic and analytical principles.

Physicochemical Properties Summary

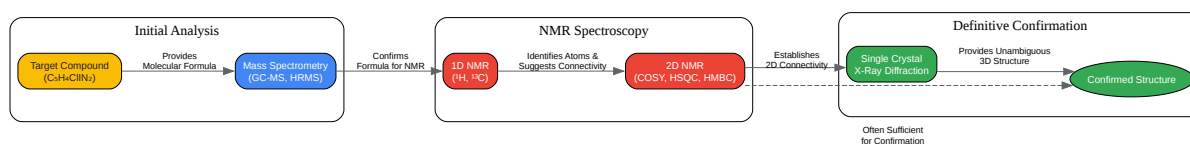
A preliminary characterization begins with its basic physical and chemical properties, which provide the first layer of identification.

Property	Value	Source
Molecular Formula	C ₅ H ₄ ClIN ₂	^{[3][4][5]}
Molecular Weight	254.46 g/mol	^{[3][4][6]}
Appearance	White to light brown/pink solid	^{[7][8][9]}
Melting Point	116-117 °C	^{[7][10]}
SMILES	<chem>C1=CN=C(C(=C1N)I)Cl</chem>	^[6]
InChI Key	BYVMKCHHWASQFN-UHFFFAOYSA-N	^{[3][6][7]}

The Elucidation Workflow: A Multi-Pronged Approach

The structure elucidation of an organic molecule is a process of systematic investigation, where each experiment provides a piece of a larger puzzle. The workflow is designed to be logical

and cumulative, with each step building upon the last.



[Click to download full resolution via product page](#)

Caption: Overall workflow for structure elucidation.

Mass Spectrometry: Confirming the Foundation

Expertise & Experience: The first step in analyzing any new compound is to confirm its molecular weight and elemental formula. This is the foundational piece of data upon which all further spectroscopic interpretation rests. High-Resolution Mass Spectrometry (HRMS) is non-negotiable for a novel compound, as it provides exact mass, which is critical for distinguishing between isobaric compounds.

Experimental Protocol (GC-MS with EI)

A Gas Chromatography-Mass Spectrometry (GC-MS) analysis with Electron Ionization (EI) is a robust method for volatile, thermally stable compounds like this one.^{[7][11]}

- **Sample Preparation:** Dissolve ~1 mg of **2-Chloro-4-iodopyridin-3-amine** in 1 mL of a suitable volatile solvent (e.g., ethyl acetate or dichloromethane).
- **GC Separation:** Inject 1 µL of the solution into a GC equipped with a standard non-polar column (e.g., DB-5ms). Use a temperature program starting at 100 °C, holding for 2 minutes, then ramping at 10 °C/min to 250 °C.
- **MS Detection (EI):** The mass spectrometer is operated in EI mode at 70 eV. Scan over a mass range of m/z 50-350.

- **HRMS Analysis:** For accurate mass, the sample is analyzed by a high-resolution instrument (e.g., TOF or Orbitrap) via direct infusion or LC-MS to achieve mass accuracy < 5 ppm.

Expected Data & Interpretation

- **Molecular Ion (M^+):** The primary goal is to identify the molecular ion peak. For $C_5H_4ClIN_2$, the expected monoisotopic mass is 253.9108 Da.^[6]
- **Isotopic Pattern:** A hallmark of chlorine-containing compounds is the characteristic M^+ and $M+2$ isotopic pattern with a ~3:1 ratio of intensities, corresponding to the natural abundance of ^{35}Cl and ^{37}Cl . This provides immediate evidence of a chlorine atom in the structure.
- **Fragmentation:** While complex, EI fragmentation can provide structural clues. Expect to see losses of I, Cl, and HCN, which are common fragmentation pathways for halogenated pyridines.
- **HRMS Confirmation:** High-resolution analysis will yield an exact mass (e.g., 253.9105), which can be used to confirm the elemental composition $C_5H_4ClIN_2$ as the only plausible formula within the error tolerance.

NMR Spectroscopy: Mapping the Molecular Skeleton

Expertise & Experience: Nuclear Magnetic Resonance (NMR) is the most powerful tool for elucidating the detailed structure of organic molecules in solution.^[12] A full suite of 1D and 2D NMR experiments is required to move from a molecular formula to a confirmed covalent structure. The choice of solvent is critical; Deuterated Dimethyl Sulfoxide ($DMSO-d_6$) is an excellent choice as it will solubilize the compound and allow for the observation of exchangeable amine protons.

1H NMR Spectroscopy: Proton Inventory and Environment

Causality: 1H NMR provides information on the number of distinct proton environments and their neighboring protons (through spin-spin coupling). For this molecule, it will reveal the protons on the pyridine ring and the amine group.

Protocol:

- Dissolve ~10 mg of the sample in ~0.7 mL of DMSO-d₆.
- Acquire the spectrum on a 400 MHz (or higher) spectrometer.
- Obtain a standard ¹H spectrum with 16-32 scans.

Expected Data & Interpretation:

- Pyridine Protons: The pyridine ring has two protons. They are adjacent to each other and will appear as a pair of doublets (an AX spin system).
 - H-6: The proton at the 6-position is adjacent to the ring nitrogen, which is strongly electron-withdrawing. This proton is expected to be the most downfield, likely around δ 7.7-7.8 ppm.
 - H-5: The proton at the 5-position is adjacent to H-6. It will appear further upfield, likely around δ 6.5-6.7 ppm.
 - Coupling: These two protons will split each other, showing a typical ortho-coupling constant of $J \approx 5-6$ Hz.[\[10\]](#)
- Amine Protons (-NH₂): The two protons on the amine group are chemically equivalent and are exchangeable. They will typically appear as a broad singlet. In DMSO-d₆, this peak could be in the range of δ 5.0-6.0 ppm.

¹³C NMR Spectroscopy: Carbon Skeleton Blueprint

Causality: ¹³C NMR reveals the number of unique carbon environments. For **2-Chloro-4-iodopyridin-3-amine**, all five carbons of the pyridine ring are in unique environments and should give rise to five distinct signals.

Protocol:

- Using the same sample prepared for ¹H NMR.

- Acquire a proton-decoupled ^{13}C spectrum. Due to the lower sensitivity of the ^{13}C nucleus, several hundred or thousand scans may be necessary.

Expected Data & Interpretation:

- C-2 (bearing Cl): This carbon is attached to both a nitrogen and a chlorine. It will be significantly downfield, expected in the range of δ 150-155 ppm.
- C-4 (bearing I): The carbon-iodine bond exhibits a strong "heavy atom effect," which shields the carbon nucleus, shifting it significantly upfield. This is a key signature and is expected to appear at a remarkably low chemical shift for an aromatic carbon, likely δ 90-100 ppm.
- C-3 (bearing NH_2): The amine group is electron-donating, shielding the attached carbon. This signal is expected around δ 140-145 ppm.
- C-6 and C-5: The remaining carbons bearing protons will appear in the typical aromatic region, with C-6 (adjacent to N) being further downfield (δ 145-150 ppm) than C-5 (δ 110-115 ppm).

2D NMR: Assembling the Pieces

Trustworthiness: While 1D NMR provides the list of parts, 2D NMR provides the instruction manual for how they are connected. These experiments are self-validating and essential for ruling out other possible isomers.

Protocols:

- Using the same sample, acquire standard 2D correlation spectra: COSY (^1H - ^1H), HSQC (^1H - ^{13}C one-bond), and HMBC (^1H - ^{13}C long-range).

Interpretation & Unambiguous Assignment:

- COSY (Correlation Spectroscopy): This experiment will show a cross-peak connecting the two pyridine proton signals (H-5 and H-6), confirming they are adjacent to each other.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment links protons to the carbons they are directly attached to. It will show a correlation between the ^1H signal at δ ~6.6 ppm and the ^{13}C signal at δ ~112 ppm (assigning them as H-5 and C-5) and another

correlation between the ^1H signal at $\delta \sim 7.7$ ppm and the ^{13}C signal at $\delta \sim 148$ ppm (assigning them as H-6 and C-6).

- HMBC (Heteronuclear Multiple Bond Correlation): This is the definitive experiment for confirming the substitution pattern by showing 2- and 3-bond correlations between protons and carbons.

Caption: Key HMBC correlations confirming the structure.

- Key HMBC Correlations:
 - H-6 ($\delta \sim 7.7$ ppm) will show correlations to C-2 (^3J), C-4 (^3J), and C-5 (^2J). The correlation to the quaternary carbon C-2 (bearing Cl) and the unique upfield quaternary carbon C-4 (bearing I) is crucial.
 - H-5 ($\delta \sim 6.6$ ppm) will show correlations to C-3 (^3J), C-4 (^2J), and C-6 (^2J). The correlation to the quaternary carbon C-3 (bearing NH_2) is the final piece of the puzzle, locking in the position of the amine group relative to the iodine.

Summary of Expected NMR Data

Atom	¹ H Shift (ppm)	¹³ C Shift (ppm)	Key HMBC Correlations from Proton
2	-	~152	H-6
3	-	~142	H-5
4	-	~95	H-5, H-6
5	~6.6 (d)	~112	H-6
6	~7.7 (d)	~148	H-5
-NH ₂	~5.5 (br s)	-	-

(Note: Chemical shifts are predictive and may vary based on solvent and concentration.)

X-Ray Crystallography: The Ultimate Confirmation

Authoritative Grounding: When an unambiguous solid-state structure is required, for example, for patent applications or regulatory filings, single-crystal X-ray diffraction is the gold standard. [13] It provides a definitive 3D map of electron density, from which atomic positions can be determined with extremely high precision.

Protocol:

- **Crystal Growth:** Grow a single crystal of sufficient size and quality. This is often the most challenging step and can involve slow evaporation from various solvents (e.g., ethanol, ethyl acetate/hexane).
- **Data Collection:** Mount a suitable crystal on a goniometer head and place it on a diffractometer. The crystal is cooled (typically to 100 K) and irradiated with monochromatic X-rays. Diffraction patterns are collected as the crystal is rotated.

- **Structure Solution and Refinement:** The diffraction data is processed to solve the phase problem and generate an initial electron density map. A molecular model is fitted to the map and refined to yield the final structure, including bond lengths, bond angles, and thermal parameters.

Interpretation: The result is a definitive 3D model of the molecule. It will confirm the connectivity established by NMR and provide precise geometric data. This technique leaves no room for doubt about the substitution pattern on the pyridine ring, making it the ultimate arbiter of the molecular structure.

Conclusion: A Self-Validating Structural Proof

The structure elucidation of **2-Chloro-4-iodopyridin-3-amine** is achieved through a logical and hierarchical application of modern analytical techniques. Mass spectrometry establishes the correct molecular formula. A comprehensive suite of 1D and 2D NMR experiments then maps the covalent framework, with key HMBC correlations providing irrefutable proof of the substituent placement. Finally, single-crystal X-ray diffraction can be employed to deliver the ultimate, high-precision 3D structure. The convergence of data from these orthogonal methods provides a robust, self-validating, and unambiguous confirmation of the molecular structure, a critical requirement for any high-value chemical intermediate in the pharmaceutical and agrochemical industries.

References

- PubChem. (n.d.). 2-Chloro-3-iodopyridin-4-amine. Available at: [\[Link\]](#)
- The Chemistry of Innovation. (n.d.). Applications of 2-Chloro-3-iodopyridine. Available at: [\[Link\]](#)
- Supporting Information. (n.d.). Abnormal N-Heterocyclic Carbene Based Nickel Complex for Catalytic Reduction of Nitroarenes. Available at: [\[Link\]](#)
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: ¹³C NMR Chemical Shifts. Available at: [\[Link\]](#)
- Amerigo Scientific. (n.d.). 2-Chloro-3-iodopyridin-4-amine. Available at: [\[Link\]](#)

- Taylor & Francis. (n.d.). Structure elucidation – Knowledge and References. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). ¹³C-NMR spectrum of (4). Available at: [\[Link\]](#)
- Clariant Analytical Sciences. (n.d.). Structure Elucidation. Available at: [\[Link\]](#)
- NIH. (n.d.). Isolation and structure elucidation of pyridine alkaloids from the aerial parts of the Mongolian medicinal plant *Caryopteris mongolica* Bunge. Available at: [\[Link\]](#)
- YouTube. (2017). NMR/IR Analysis - Predicting a Structure and Assigning a Spectrum with a Pyridine Ring. Available at: [\[Link\]](#)
- YouTube. (2019). Structural Elucidation 1. Available at: [\[Link\]](#)
- MDPI. (n.d.). Synthesis and X-ray Crystal Structure Analysis of Substituted 1,2,4-Triazolo [4',3':2,3]pyridazino[4,5-b]indole and Its Precursor. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Exploring the Versatile World of 2-Chloro-3-iodopyridin-4-amine: Insights into Its Structure, Mechanism, and Multifaceted Applications_Chemicalbook [\[chemicalbook.com\]](#)
- 2. [guidechem.com](#) [\[guidechem.com\]](#)
- 3. 2-Chloro-3-iodopyridin-4-amine - Amerigo Scientific [\[amerigoscientific.com\]](#)
- 4. 2-クロロ-3-ヨードピリジン-4-アミン AldrichCPR | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
- 5. 2-Chloro-3-iodopyridin-4-amine | CymitQuimica [\[cymitquimica.com\]](#)
- 6. 2-Chloro-3-iodopyridin-4-amine | C₅H₄ClIN₂ | CID 24229208 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 7. 2-CHLORO-3-IODOPYRIDIN-4-AMINE CAS#: 909036-46-0 [\[m.chemicalbook.com\]](#)
- 8. [echemi.com](#) [\[echemi.com\]](#)

- [9. Page loading... \[wap.guidechem.com\]](#)
- [10. Synthesis and Application of 2-Chloro-3-Iodine-4-Pyridinamine_Chemicalbook \[chemicalbook.com\]](#)
- [11. 2-CHLORO-3-IODOPYRIDIN-4-AMINE | 909036-46-0 \[chemicalbook.com\]](#)
- [12. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. ["structure elucidation of 2-Chloro-4-iodopyridin-3-amine"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126758/docs#structure-elucidation-of-2-chloro-4-iodopyridin-3-amine\]](https://www.benchchem.com/product/b126758/docs#structure-elucidation-of-2-chloro-4-iodopyridin-3-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check